

In-Depth Technical Guide: Safety and Handling of 2-Aminophenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminophenylboronic acid

Cat. No.: B151050

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a comprehensive overview of the safety precautions for **2-aminophenylboronic acid**, a versatile building block in organic synthesis.

Hazard Identification and Classification

2-Aminophenylboronic acid and its hydrochloride salt are classified as hazardous materials. The primary hazards are skin, eye, and respiratory tract irritation.^{[1][2]} Ingestion may also be harmful.

GHS Hazard Statements:

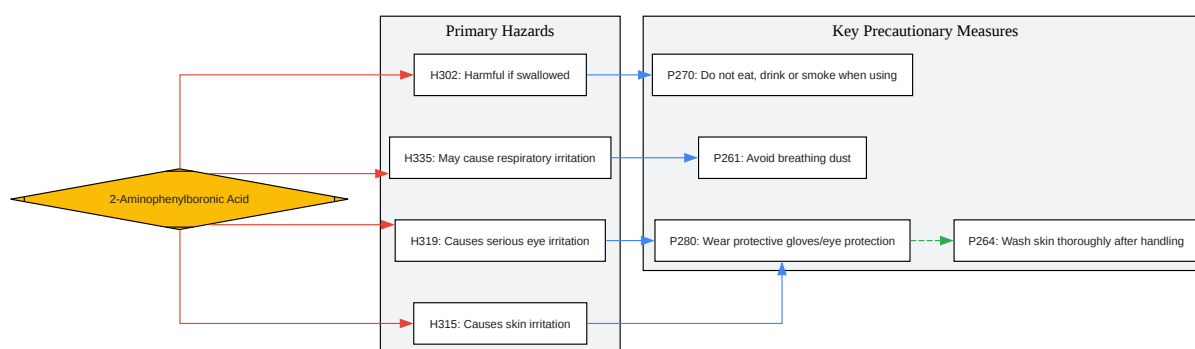
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H302: Harmful if swallowed.

Signal Word: Warning^[3]

Hazard Pictogram:

- GHS07: Exclamation Mark[3]

The following diagram illustrates the primary hazard classifications and their corresponding precautionary measures.



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Caption: Hazard Identification and Precautionary Linkages.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-aminophenylboronic acid** is crucial for its safe handling and storage.

Property	Value
Appearance	White to light yellow crystalline powder.[2]
Molecular Formula	$C_6H_8BNO_2$ [2][4]
Molecular Weight	136.95 g/mol [4]
Melting Point	179-180 °C[5]
Solubility	Soluble in water, alcohols, and some organic solvents.[2]
Stability	Stable under recommended storage conditions. It is hygroscopic and sensitive to moisture.[1][6]
Reactivity	Incompatible with strong oxidizing agents, strong acids, and strong bases.[1]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize risk.

Handling:

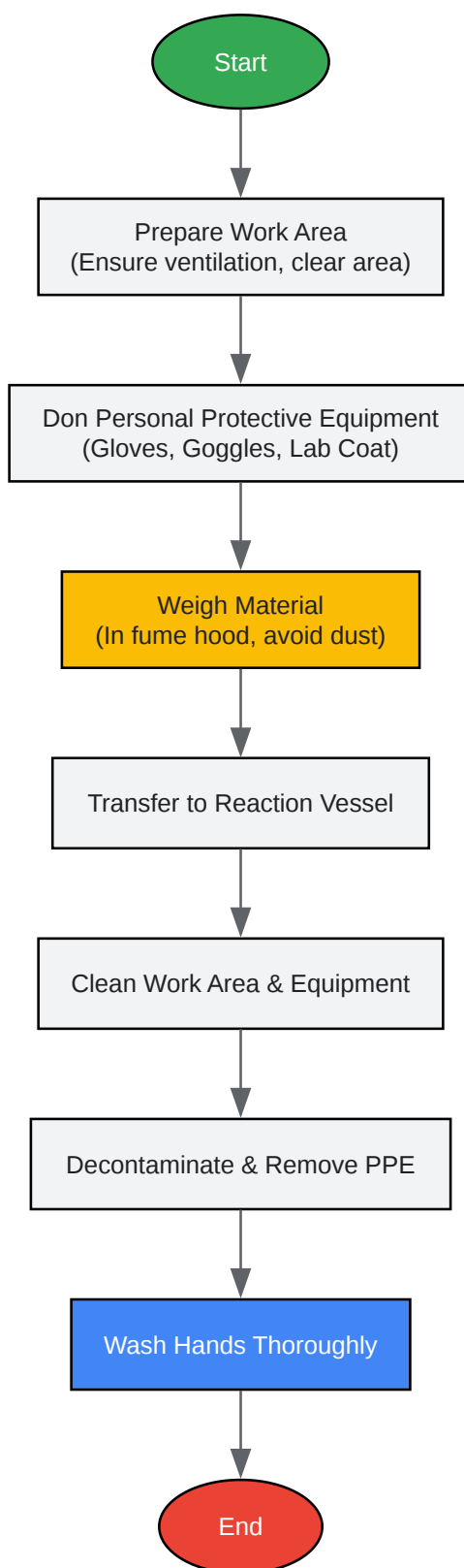
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[7]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[6] A NIOSH/MSHA approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[1]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[1] Contaminated clothing should be removed and washed before reuse.[1]
- Dust Formation: Avoid the formation of dust and aerosols.[6][7]

Storage:

- Conditions: Store in a cool, dry, and well-ventilated place.[1][7] The recommended storage temperature is 2-8 °C.

- Container: Keep the container tightly closed.[\[1\]](#)[\[7\]](#)
- Inert Atmosphere: Store under an inert gas to protect from moisture.[\[1\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

The following workflow outlines the recommended procedure for handling **2-aminophenylboronic acid**.



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Caption: Recommended Handling Workflow.

First-Aid and Emergency Procedures

In the event of exposure or an accident, immediate and appropriate action is critical.

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[1] Remove contaminated clothing. If skin irritation persists, call a physician.[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do. Seek medical attention.[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[1] Do NOT induce vomiting.[6] Seek medical attention.[1]

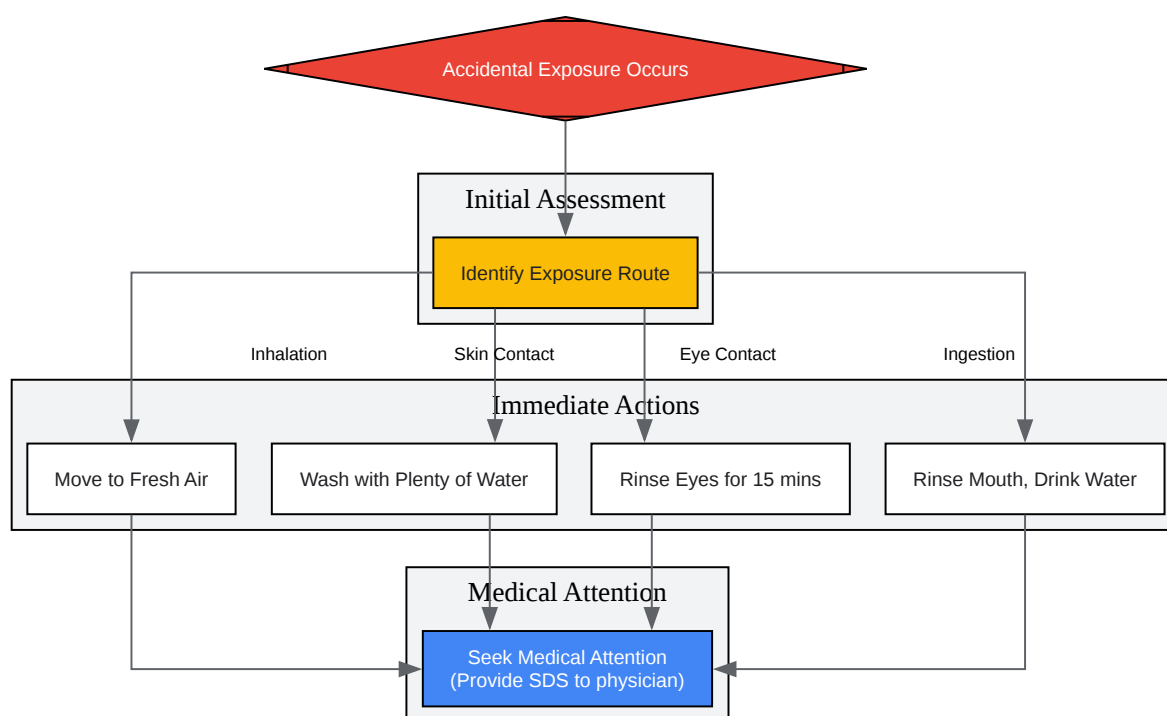
Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam. No limitations on extinguishing agents are given for the substance itself.
- **Hazardous Combustion Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas (for the hydrochloride salt).[1]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures:

- **Personal Precautions:** Use personal protective equipment.[1] Avoid breathing dust and contact with the substance. Ensure adequate ventilation.[1] Evacuate personnel to a safe area.
- **Environmental Precautions:** Prevent the product from entering drains.
- **Containment and Cleanup:** Sweep up and shovel the material into suitable containers for disposal.[1] Avoid generating dust.

The following decision tree illustrates the emergency response procedure for accidental exposure.



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Caption: Emergency Response for Accidental Exposure.

Toxicological Information

The toxicological properties of **2-aminophenylboronic acid** have not been fully investigated. [1] No specific acute toxicity data, such as LD50 values, are readily available in the reviewed safety data sheets. It is not classified as a carcinogen by IARC, NTP, or OSHA.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1] Do not allow the product to enter drains.

This guide is intended to provide comprehensive safety and handling information for **2-aminophenylboronic acid**. It is imperative that all users of this chemical familiarize themselves with this information and the relevant Safety Data Sheet (SDS) before commencing any work. Always prioritize safety in the laboratory.

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